

Proper Disposal of BCI-137: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BCI-137

Cat. No.: B1667843

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For immediate reference, **BCI-137** (Argonaute-2 Inhibitor) is classified as a non-hazardous substance. Consequently, a formal Safety Data Sheet (SDS) with specific disposal protocols is not mandated under regulations such as the European Union's REACH directive. However, adherence to prudent laboratory practices for chemical waste management is essential to ensure a safe and compliant research environment. This guide provides detailed procedures for the proper disposal of **BCI-137** in both solid form and in solution.

Key Chemical and Physical Properties

A clear understanding of a compound's properties is foundational to its safe handling and disposal. The following table summarizes the relevant data for **BCI-137**.

Property	Value	References
Chemical Name	2-(2,3-Dioxo-1,2,3,4-tetrahydroquinoxaline-6-sulfonamido) propanoic acid	[1]
Synonyms	Ago2 Inhibitor, BCI137, N-((2,3-Dihydroxy-6-quinoxaliny)lsulfonyl)alanine	[1]
CAS Number	112170-24-8	[2]
Molecular Formula	C ₁₁ H ₁₁ N ₃ O ₆ S	[2]
Molecular Weight	313.29 g/mol	[2]
Appearance	White to off-white or gray-white solid	[3]
Solubility	Soluble in DMSO (up to 100 mg/mL)	[2][4]
Storage	Solid: 2-8°C for short term, -20°C for long term. Solution: -20°C or -80°C.	[2][3][5]
Toxicity	Standard Handling	[4]

Experimental Protocols for Disposal

The appropriate disposal procedure for **BCI-137** depends on its physical state (solid or in solution). Always consult your institution's Environmental Health and Safety (EHS) guidelines before proceeding, as local regulations may vary.

Disposal of Solid BCI-137

Unused or surplus solid **BCI-137** should be managed as non-hazardous chemical waste.

Methodology:

- **Containerization:** Place the solid **BCI-137** in a clearly labeled, sealed container. The original manufacturer's container is ideal. If using a different container, ensure it is compatible and properly labeled with the full chemical name ("**BCI-137**, Argonaute-2 Inhibitor") and marked as "Non-Hazardous Waste for Disposal."
- **Segregation:** While **BCI-137** is non-hazardous, it is good practice to segregate it from other chemical waste streams to prevent accidental mixing.
- **Waste Pickup:** Arrange for disposal through your institution's chemical waste program. Do not discard solid chemical waste in the regular trash unless explicitly permitted by your EHS office.

Disposal of BCI-137 Solutions

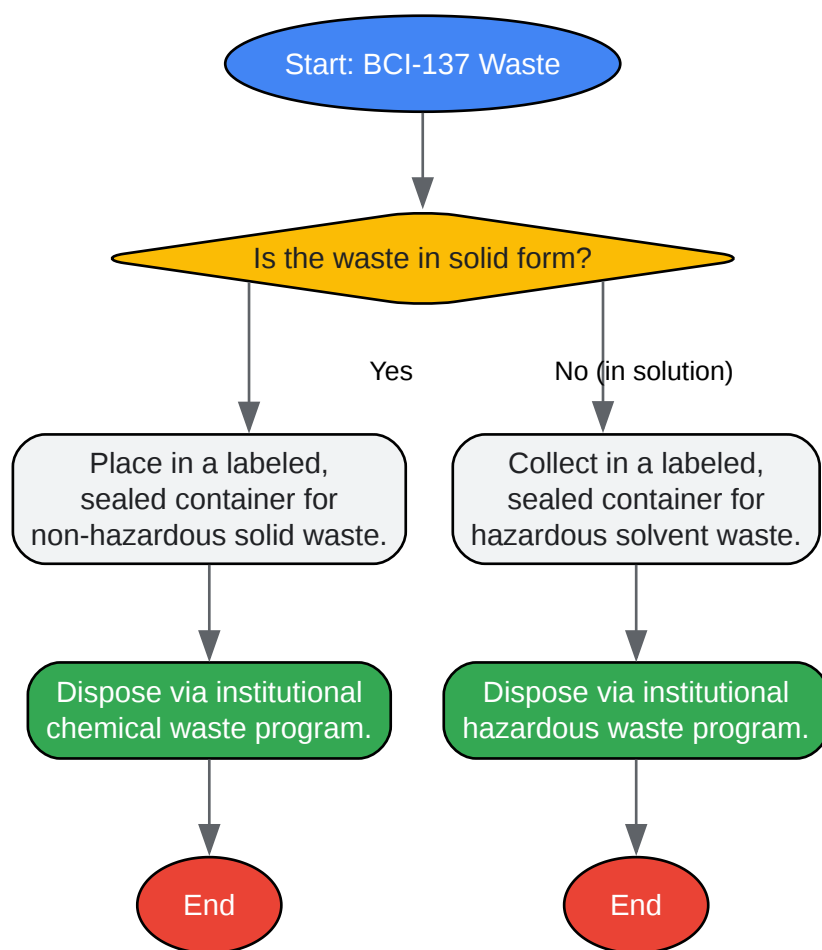
BCI-137 is frequently dissolved in dimethyl sulfoxide (DMSO) for experimental use. The disposal of these solutions must account for the properties of the solvent.

Methodology:

- **Waste Collection:** Collect all waste solutions containing **BCI-137** and DMSO in a dedicated, properly sealed, and compatible waste container. Typically, these are plastic-coated glass bottles or polyethylene containers suitable for organic solvent waste.
- **Labeling:** Clearly label the waste container as "Hazardous Waste" (due to the DMSO solvent), and list all constituents, including "**BCI-137**" and "Dimethyl Sulfoxide," with their approximate concentrations.
- **Storage:** Store the sealed waste container in a designated satellite accumulation area, away from heat and ignition sources, as DMSO is a combustible liquid.
- **Disposal Request:** When the container is nearly full, submit a chemical waste pickup request through your institutional EHS office. Do not pour DMSO solutions down the drain.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **BCI-137**.



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Caption: **BCI-137** Disposal Decision Workflow.

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